

# The Solubility Profile of 2-Thiouracil: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: 2-Thiouracil

Cat. No.: B140356

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An in-depth guide for researchers, scientists, and drug development professionals on the solubility of **2-Thiouracil** in various solvents, complete with experimental protocols and data analysis.

## Abstract

**2-Thiouracil**, a sulfur-containing analog of the pyrimidine base uracil, is a compound of significant interest in biochemical research and pharmacology. Its utility in various applications is often contingent on its solubility in different solvent systems. This technical guide provides a comprehensive overview of the solubility of **2-thiouracil** in a range of common solvents. Quantitative solubility data from various sources are compiled and presented in a structured format for easy comparison. Furthermore, this document outlines a detailed experimental protocol for determining the solubility of **2-thiouracil**, providing researchers with a practical methodology for their own investigations.

## Introduction

**2-Thiouracil** (C<sub>4</sub>H<sub>4</sub>N<sub>2</sub>OS) is a heterocyclic compound that has been utilized in diverse areas of scientific research, including as an antithyroid agent and a tool for studying nucleic acid structure and function.<sup>[1]</sup> A fundamental physicochemical property that governs its application in experimental and pharmaceutical contexts is its solubility. The ability to dissolve **2-thiouracil** in appropriate solvents is crucial for a wide array of procedures, including in vitro assays, drug formulation, and spectroscopic analysis. This guide aims to consolidate the available solubility data for **2-thiouracil** and provide a standardized experimental framework for its determination.

## Quantitative Solubility Data

The solubility of **2-thiouracil** has been reported in several common solvents. The following table summarizes the available quantitative data to facilitate comparison. It is important to note that solubility can be influenced by factors such as temperature, pH, and the presence of co-solvents.

| Solvent  | Solubility (g/L) | Solubility (mg/mL) | Molar Concentration (mM)                 | Temperature (°C)  | Notes           |
|--|------------------|--------------------|--|---|-----------------|
| Water  | 0.709[2]         | 0.709[2]           | 5.53                                     | 25[2]   | Soluble in lye. |
| Water  | 0.5              | 0.5                | 3.90                                     | Not Specified   |                 |
| Water  | 0.67[3]          | 5.23[3]            | Not Specified                            | Requires sonication.[3]   |                 |
| Dimethyl Sulfoxide (DMSO)                        | 55[4]            | 429.18[4]          | Not Specified                            | Sonication is recommended.[4]                                   |                 |
| Dimethyl Sulfoxide (DMSO)                        | 50[3]            | 390.15[3]          | Not Specified                            | Requires sonication; hygroscopic DMSO can impact solubility.[3] |                 |
| Dimethyl Sulfoxide (DMSO)                        | 26[5]            | 202.88[5]          | Not Specified                            | Moisture-absorbing DMSO reduces solubility.[5]                  |                 |
| Ethanol  | < 1[4]           | Not Specified      | Insoluble.[5][6]                         |   |                 |
| 1 M NaOH   | 5[7]             | Not Specified      | Clear to very slightly hazy solution.[7] |   |                 |
| 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline | 3.3[4]           | 25.75[4]           | Not Specified                            | Sonication is recommended.[4]                                   |                 |

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|                            |           |            |               |                       |
|----------------------------|-----------|------------|---------------|-----------------------|
| 10% DMSO +<br>90% Corn Oil | ≥ 3.75[3] | ≥ 29.26[3] | Not Specified | Clear<br>solution.[3] |
|----------------------------|-----------|------------|---------------|-----------------------|

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## Experimental Protocol for Solubility Determination

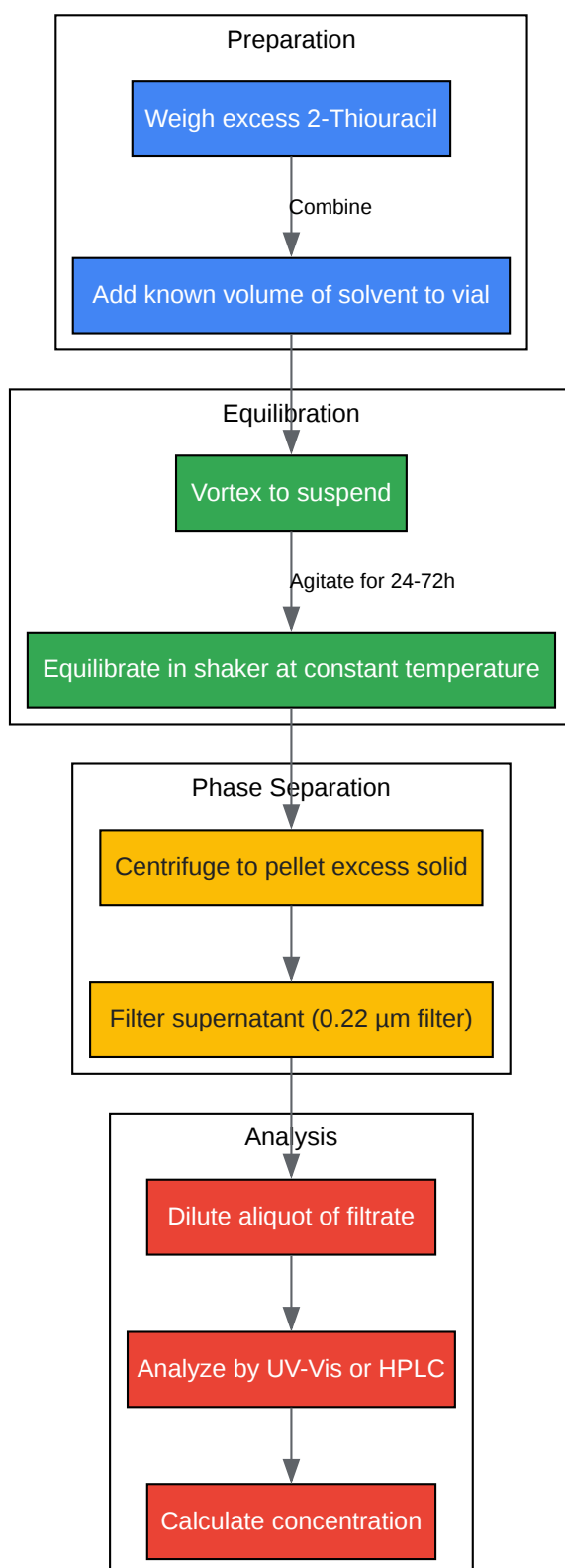
The following section details a generalized experimental methodology for determining the solubility of **2-thiouracil**. This protocol is based on established methods such as the shake-flask method and gravimetric analysis.[8][9][10]

## Materials and Equipment

- **2-Thiouracil** (high purity)
- Selected solvents (analytical grade)
- Analytical balance
- Vials with screw caps
- Thermostatically controlled shaker or water bath
- Vortex mixer
- Centrifuge
- Micropipettes
- UV-Vis spectrophotometer or HPLC system
- Syringe filters (0.22 µm)

## Experimental Workflow

The determination of **2-thiouracil** solubility can be systematically approached using the following workflow.



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